

Application Notes and Protocols for BS2G

Crosslinking: pH 7-9 Buffer Conditions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *BS2G Crosslinker disodium*

Cat. No.: *B15565569*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(sulfosuccinimidyl) glutarate (BS2G) is a water-soluble, homobifunctional, and membrane-impermeant crosslinker.^{[1][2][3][4]} It is an invaluable tool for covalently linking proteins and other molecules containing primary amines, enabling the study of protein-protein interactions, protein complex structures, and ligand-receptor binding.^[1] BS2G features two N-hydroxysulfosuccinimide (sulfo-NHS) esters that react specifically and efficiently with primary amino groups (-NH₂) at a pH range of 7-9 to form stable amide bonds.^{[1][5]} This document provides detailed application notes and protocols for utilizing BS2G in crosslinking experiments, with a focus on optimal buffer conditions within the pH 7-9 range.

Chemical Properties and Mechanism of Action

BS2G consists of two sulfo-NHS esters connected by a 5-atom (7.7 Å) spacer arm.^{[2][4][6]} Its water-solubility, conferred by the sulfo groups, allows for crosslinking reactions in aqueous buffers without the need for organic solvents that could potentially denature proteins.^[1] The membrane-impermeant nature of BS2G makes it particularly suitable for crosslinking cell surface proteins.^{[2][4]}

The reaction mechanism involves the nucleophilic attack of a primary amine (from a lysine residue or the N-terminus of a protein) on the sulfo-NHS ester, leading to the formation of a stable amide bond and the release of sulfo-N-hydroxysuccinimide.[\[1\]](#)

Quantitative Data Summary

The following tables summarize key quantitative parameters for successful BS2G crosslinking experiments.

Table 1: Recommended Buffer Conditions for BS2G Crosslinking

Parameter	Recommended Range/Value	Notes
pH	7.0 - 9.0	Reaction efficiency increases with higher pH within this range. [5] [7]
Buffer Type	Phosphate, HEPES, Bicarbonate, Borate	Must be amine-free. [7] [8] Avoid buffers like Tris, glycine, or ammonium bicarbonate during the reaction. [9]
Buffer Concentration	20 - 100 mM	Common concentrations include 20 mM HEPES and 25-100 mM sodium phosphate. [5] [6]

Table 2: BS2G Reaction Parameters

Parameter	Recommended Range/Value	Notes
BS2G Concentration	0.25 - 5 mM	The optimal concentration depends on the protein concentration and must be determined empirically.[6][8]
Molar Excess (BS2G:Protein)	10-fold to 50-fold	For protein concentrations >5 mg/mL, use a 10-fold excess. For <5 mg/mL, use a 20- to 50-fold excess.[8]
Reaction Temperature	Room Temperature or 4°C (on ice)	Reaction is faster at room temperature.[6]
Reaction Time	30 - 60 minutes (Room Temp) or 2 hours (on ice)	Longer incubation may be necessary at lower temperatures.[6][8]
Quenching Reagent	Tris, Glycine, or Ammonium Bicarbonate	Added to stop the crosslinking reaction.[6][8][10]
Quenching Concentration	10 - 50 mM	A final concentration of 20-50 mM Tris is commonly used.[8]
Quenching Time	15 minutes	At room temperature.[8]

Experimental Protocols

Protocol 1: General Protein-Protein Crosslinking in Solution

This protocol provides a general workflow for crosslinking two purified proteins in solution.

Materials:

- Purified protein samples
- BS2G crosslinker

- Amine-free buffer (e.g., 20 mM HEPES, pH 7.5 or 100 mM Sodium Phosphate, pH 7.4)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 7.5)
- Desalting columns

Procedure:

- Buffer Exchange: Ensure protein samples are in an amine-free buffer. If necessary, perform buffer exchange using dialysis or desalting columns.
- Prepare BS2G: Immediately before use, dissolve BS2G in the reaction buffer to the desired stock concentration (e.g., 10 mM). BS2G is moisture-sensitive, so allow the vial to equilibrate to room temperature before opening.[\[6\]](#)
- Prepare Protein Mixture: Mix the bait and prey proteins in an appropriate molar ratio in the reaction buffer. A typical protein concentration is in the micromolar range to reduce unwanted intermolecular crosslinking.[\[5\]](#)
- Initiate Crosslinking: Add the BS2G stock solution to the protein mixture to achieve the desired final concentration (e.g., 1 mM).
- Incubation: Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours on ice.
- Quench Reaction: Stop the reaction by adding the quenching buffer to a final concentration of 20-50 mM (e.g., add 1 M Tris-HCl to a final concentration of 50 mM).
- Incubate Quench: Incubate for 15 minutes at room temperature to ensure all unreacted BS2G is quenched.
- Analysis: The crosslinked sample is now ready for analysis by SDS-PAGE, mass spectrometry, or other downstream applications. If necessary, remove excess crosslinker and quenching reagent by desalting.

Protocol 2: Cell Surface Protein Crosslinking

This protocol is designed for crosslinking proteins on the surface of living cells.

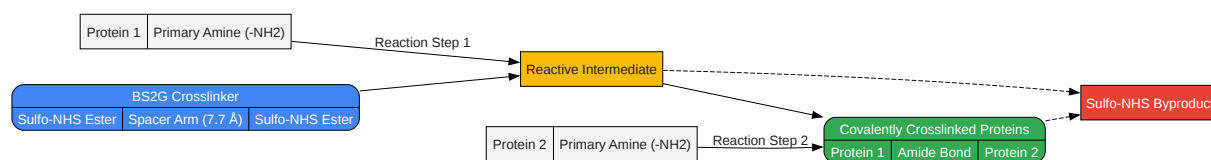
Materials:

- Suspension or adherent cells
- BS2G crosslinker
- Phosphate-Buffered Saline (PBS), pH 7.4-8.0 (amine-free)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 7.5)
- Cell lysis buffer

Procedure:

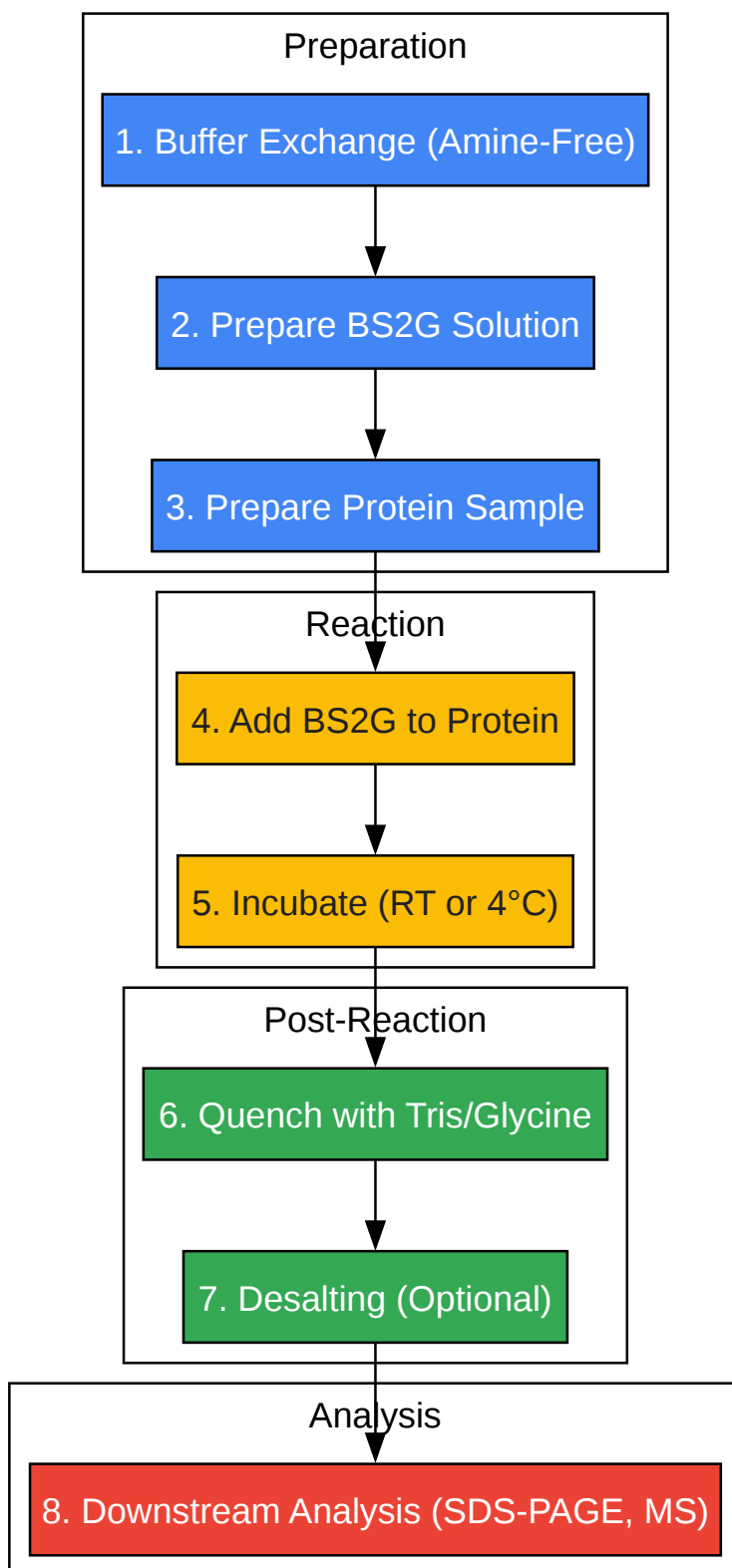
- **Cell Preparation:** Wash cells twice with ice-cold PBS to remove any amine-containing culture media. Resuspend or keep adherent cells in ice-cold PBS.
- **Prepare BS2G:** Immediately before use, dissolve BS2G in PBS to the desired stock concentration.
- **Initiate Crosslinking:** Add the BS2G stock solution to the cell suspension to a final concentration of 1-2 mM.
- **Incubation:** Incubate the reaction for 30 minutes on ice.
- **Quench Reaction:** Stop the reaction by adding the quenching buffer to a final concentration of 10-20 mM.
- **Incubate Quench:** Incubate for 15 minutes on ice.
- **Cell Lysis:** Wash the cells with PBS to remove excess crosslinker and quenching reagent. Lyse the cells using an appropriate lysis buffer.
- **Analysis:** The cell lysate containing crosslinked proteins is ready for downstream analysis such as immunoprecipitation and Western blotting.

Visualizations



[Click to download full resolution via product page](#)

Caption: Reaction mechanism of BS2G crosslinking with primary amines.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for BS2G crosslinking.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Buy BS2G Crosslinker | 215597-83-4 \[smolecule.com\]](#)
- [2. cellsystemsbiology.com \[cellsystemsbiology.com\]](#)
- [3. tools.thermofisher.com \[tools.thermofisher.com\]](#)
- [4. BS2G Crosslinker 100 mg - Bis\(Sulfosuccinimidyl\) glutarate \(BS2G\) - ProteoChem \[proteochem.com\]](#)
- [5. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [6. proteochem.com \[proteochem.com\]](#)
- [7. tools.thermofisher.com \[tools.thermofisher.com\]](#)
- [8. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [9. cores.imp.ac.at \[cores.imp.ac.at\]](#)
- [10. Chemical cross-linking, mass spectrometry and in silico modeling of proteasomal 20S core particles of the haloarchaeon Haloferax volcanii - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for BS2G Crosslinking: pH 7-9 Buffer Conditions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15565569/docs#application-notes-and-protocols-for-bs2g-crosslinking-ph-7-9-buffer-conditions\]](https://www.benchchem.com/product/b15565569/docs#application-notes-and-protocols-for-bs2g-crosslinking-ph-7-9-buffer-conditions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)